

Safeguarding Your Research: A Comprehensive Guide to Handling 6-Bromohexanal

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Compound of Interest

Compound Name: 6-Bromohexanal

Cat. No.: B1279084

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For Immediate Implementation: This document provides essential safety protocols and logistical plans for the handling and disposal of **6-Bromohexanal**. Designed for researchers, scientists, and drug development professionals, this guide ensures the safe and compliant use of this chemical in a laboratory setting.

Essential Safety and Hazard Information

6-Bromohexanal is a combustible liquid that can cause skin, eye, and respiratory irritation.^[1] Adherence to proper personal protective equipment (PPE) protocols and handling procedures is critical to mitigate these risks. The following tables summarize the key quantitative data for **6-Bromohexanal**.

Property	Value
Molecular Formula	C6H11BrO
Molecular Weight	179.05 g/mol ^[1] ^[2]
Boiling Point	207.2 ± 23.0 °C at 760 mmHg ^[3]
Density	1.3 ± 0.1 g/cm ³ ^[3]
Flash Point	63.9 ± 9.9 °C ^[4]
Physical State	Liquid ^[5]
Appearance	Clear ^[5]

GHS Hazard Classifications	Code	Description
Flammable Liquids	H227	Combustible liquid[1]
Skin Corrosion/Irritation	H315	Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation[1]

Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is mandatory to prevent exposure through inhalation, skin, or eye contact.

Protection Type	Specification
Eye and Face	Chemical safety goggles compliant with EU Standard EN166 or OSHA 29 CFR 1910.133.
Hand	Chemical-resistant, impermeable gloves (e.g., Nitrile rubber). Inspect gloves for integrity before each use.
Body	Wear suitable protective clothing, such as a lab coat, to prevent skin contact.
Respiratory	Use only in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, wear a suitable respirator.

Procedural Guidance for Handling and Disposal

Strict adherence to the following step-by-step procedures is essential for the safe handling and disposal of **6-Bromohexanal**.

Handling and Storage

- Ventilation: Always handle **6-Bromohexanal** in a well-ventilated place, preferably within a chemical fume hood.[\[2\]](#)
- Avoid Contact: Take measures to avoid contact with skin and eyes, and prevent breathing in mists, gases, or vapors.[\[2\]](#)
- Safe Handling Practices: Wear the appropriate protective clothing and equipment.[\[2\]](#)
- Storage: Store in a tightly closed container in a dry, well-ventilated area.[\[5\]](#)

Accidental Release Measures

- Ensure Ventilation: Make sure there is adequate ventilation in the event of a spill.
- Personal Precautions: Use personal protective equipment and avoid breathing vapors, mist, or gas.[\[2\]](#) Evacuate personnel to safe areas.[\[2\]](#)
- Environmental Precautions: Prevent the chemical from entering drains to avoid environmental discharge.[\[2\]](#)
- Containment and Cleanup: Collect the spillage and place it in a suitable, closed container for disposal.[\[2\]](#)

Disposal Plan

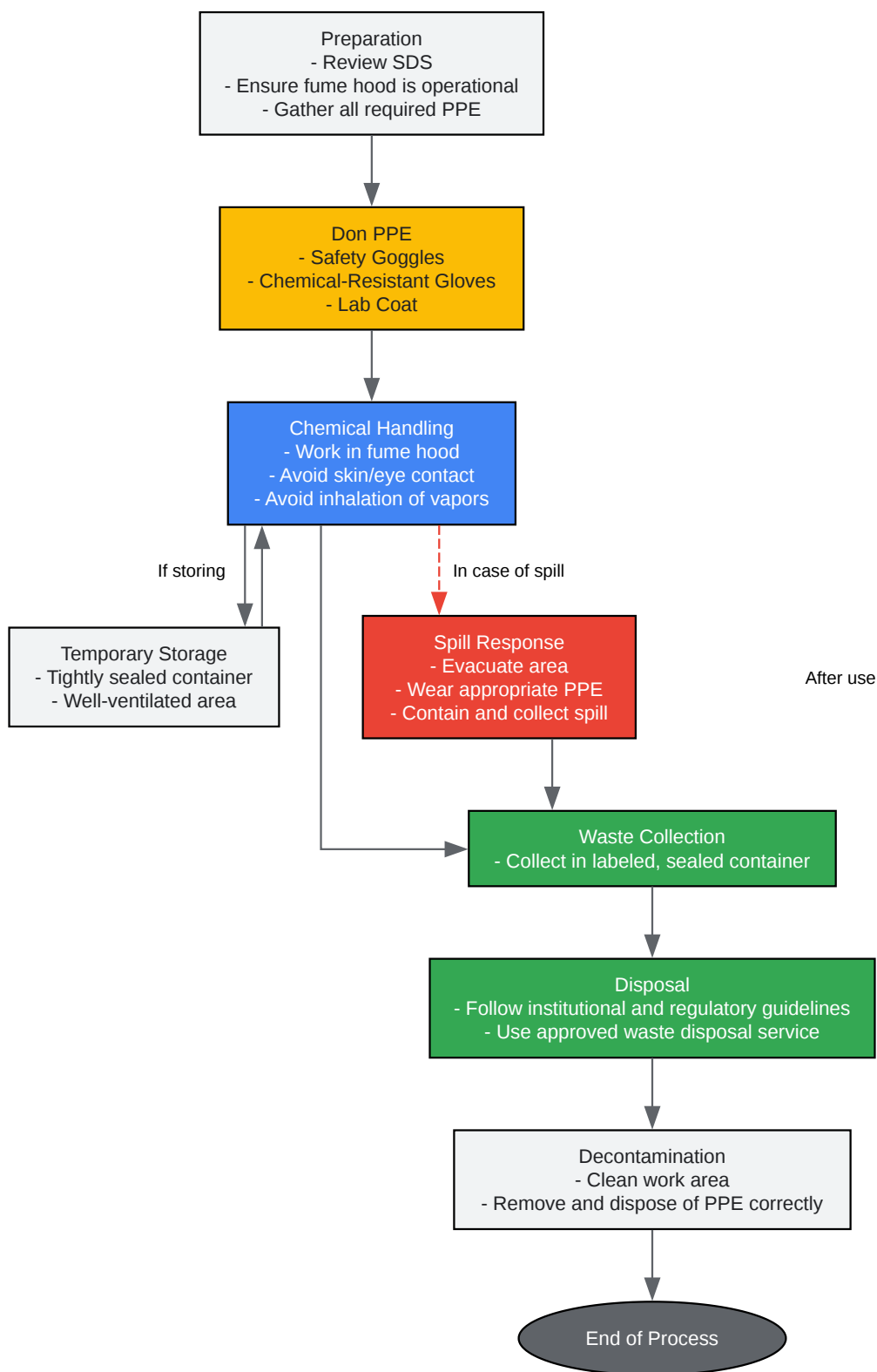
- Waste Collection: Collect waste **6-Bromohexanal** in a dedicated, properly labeled, and sealed container.
- Regulatory Compliance: Dispose of the contents and the container at an approved waste disposal plant, following all local, state, and federal regulations.[\[5\]](#)[\[6\]](#) Do not empty into drains.[\[5\]](#)[\[6\]](#)

Emergency First-Aid Procedures

Exposure Route	First-Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention. [2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water and consult a doctor. [2]
Eye Contact	Rinse the eyes with pure water for at least 15 minutes and seek medical advice. [2]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [2]

Safety Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **6-Bromohexanal**, from preparation to disposal.



Workflow for Safe Handling of 6-Bromohexanal

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **6-Bromohexanal**.

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 6-Bromohexanal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279084#personal-protective-equipment-for-handling-6-bromohexanal]

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